

An In-depth Technical Guide to 3-[(3-Chlorobenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name: 3-[(3-Chlorobenzyl)oxy]benzaldehyde

Cat. No.: B061052

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-[(3-Chlorobenzyl)oxy]benzaldehyde**, a versatile aromatic aldehyde of significant interest in medicinal chemistry and organic synthesis. This document consolidates its chemical and physical properties, outlines a detailed synthesis protocol based on established methodologies, explores its potential biological activities with a focus on aldehyde dehydrogenase (ALDH) inhibition, and provides essential safety and handling information. The content is structured to deliver actionable insights and support the research and development endeavors of professionals in the field.

Introduction: The Significance of Substituted Benzaldehydes

Benzaldehyde and its derivatives are a cornerstone of synthetic organic chemistry, serving as pivotal intermediates in the creation of a vast array of pharmaceuticals, agrochemicals, and specialty materials. The strategic placement of various substituents on the benzaldehyde scaffold allows for the fine-tuning of steric and electronic properties, thereby influencing the molecule's reactivity and biological interactions. The subject of this guide, **3-[(3-**

Chlorobenzyl)oxy]benzaldehyde, incorporates a chloro-substituted benzyl ether moiety, a structural motif that imparts a unique combination of lipophilicity and potential for specific biological interactions, making it a compound of considerable interest for drug discovery programs.

Core Compound Identification and Properties

Chemical Identity

- Systematic Name: **3-[(3-Chlorobenzyl)oxy]benzaldehyde**
- CAS Number: 168084-95-5[1]
- Molecular Formula: C₁₄H₁₁ClO₂[2][3]
- Molecular Weight: 246.69 g/mol [2][3]
- Synonyms: 3-[(3-chlorophenyl)methoxy]benzaldehyde, Benzaldehyde, 3-[(3-chlorophenyl)methoxy]-[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is presented in Table 1. It is important to note that while experimentally determined data is limited, computed values provide valuable estimates for experimental planning. The compound is described by suppliers as a liquid at room temperature, which is consistent with the predicted data.[4]

Property	Value	Source
Physical Form	Liquid at room temperature	Benchchem[4]
Boiling Point	386.7 °C at 760 mmHg (Computed)	BOC Sciences[3]
Density	1.247 g/cm ³ (Computed)	BOC Sciences[3]
XLogP3	3.5 (Computed)	PubChem[2]
SMILES	<chem>C1=CC(=CC(=C1)Cl)COC2=C C=CC(=C2)C=O</chem>	PubChem[1][2]
InChI	InChI=1S/C14H11ClO2/c15- 13-5-1-4-12(7-13)10-17-14-6- 2-3-11(8-14)9-16/h1-9H,10H2	PubChem[2]

Synthesis of 3-[(3-Chlorobenzyl)oxy]benzaldehyde: A Practical Protocol

The synthesis of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is most effectively achieved via the Williamson ether synthesis, a robust and widely utilized method for forming ethers. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this specific application, the phenoxide derived from 3-hydroxybenzaldehyde acts as the nucleophile, attacking the electrophilic carbon of 3-chlorobenzyl chloride.

Reaction Principle: The Williamson Ether Synthesis

The Williamson ether synthesis is a cornerstone of organic chemistry for the preparation of both symmetrical and unsymmetrical ethers. The reaction proceeds via an SN₂ mechanism, where an alkoxide ion displaces a halide from an alkyl halide. For the synthesis of aryl ethers, a phenoxide is reacted with a suitable alkyl halide. The use of a polar aprotic solvent like dimethylformamide (DMF) or acetone is beneficial as it solvates the cation of the base, leaving the alkoxide anion more nucleophilic.

Detailed Experimental Protocol

Materials:

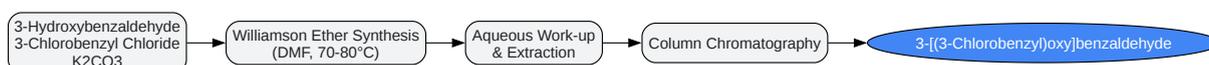
- 3-Hydroxybenzaldehyde
- 3-Chlorobenzyl chloride
- Potassium carbonate (K_2CO_3), anhydrous
- Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask equipped with a magnetic stir bar, add 3-hydroxybenzaldehyde (1.0 equivalent) and anhydrous potassium carbonate (1.5 equivalents).
- **Solvent Addition:** Add anhydrous dimethylformamide (DMF) to the flask to dissolve the reactants. A typical concentration would be in the range of 0.2-0.5 M.
- **Addition of Alkylating Agent:** To the stirred suspension, add 3-chlorobenzyl chloride (1.05 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to 70-80 °C and stir overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Reduce the volume of DMF by approximately half using a rotary evaporator.
- **Extraction:** Pour the concentrated reaction mixture into water and extract with ethyl acetate (3 x volume of the aqueous layer).
- **Washing:** Combine the organic extracts and wash successively with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **3-[(3-Chlorobenzyl)oxy]benzaldehyde** can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the pure product.

This protocol is adapted from a general procedure for the synthesis of benzyloxybenzaldehyde derivatives.[5]



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Caption: Synthetic workflow for **3-[(3-Chlorobenzyl)oxy]benzaldehyde**.

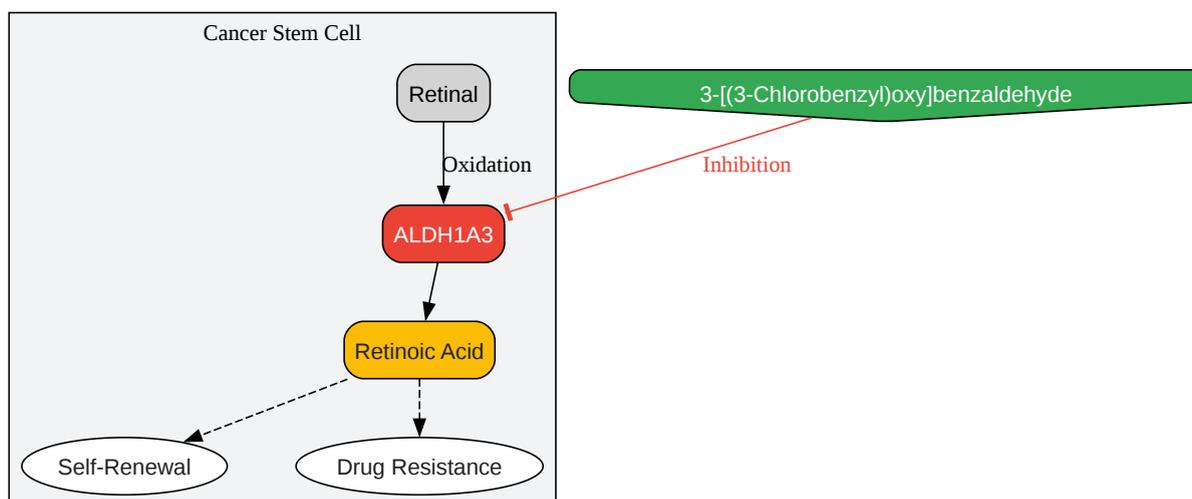
Potential Applications in Drug Discovery and Development

Substituted benzaldehydes are prevalent scaffolds in medicinal chemistry due to their ability to engage in various biological interactions and their synthetic tractability.

Aldehyde Dehydrogenase (ALDH) Inhibition

The aldehyde dehydrogenase (ALDH) superfamily of enzymes, particularly isoforms like ALDH1A3, are increasingly recognized as therapeutic targets in oncology. Overexpression of

ALDH1A3 is associated with cancer stem cells and contributes to drug resistance and poor prognosis in several cancers. Structurally related benzyloxybenzaldehyde derivatives have been investigated as selective inhibitors of ALDH1A3.[5] The unique substitution pattern of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** makes it a compelling candidate for evaluation as an ALDH1A3 inhibitor. The aldehyde moiety can act as a "warhead," while the substituted benzyl ether can provide specific interactions within the enzyme's active site.



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Caption: Proposed mechanism of ALDH1A3 inhibition.

Antimicrobial and Other Biological Activities

Benzaldehyde and its derivatives have a long history of use as antimicrobial agents. The electrophilic nature of the aldehyde group can lead to covalent modification of essential biomolecules in microorganisms. The specific substitution pattern of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** may confer enhanced or novel antimicrobial properties.

Furthermore, related compounds have been explored for a range of other biological activities, including anti-proliferative effects in cancer cell lines.[4]

Safety, Handling, and Storage

As no specific safety data sheet (SDS) is publicly available for **3-[(3-Chlorobenzyl)oxy]benzaldehyde**, a conservative approach to handling is imperative, drawing upon data from structurally similar compounds such as benzaldehyde and chlorobenzaldehydes.

Hazard Identification (Inferred)

- Acute Toxicity: Likely harmful if swallowed or in contact with skin.
- Skin Corrosion/Irritation: May cause skin irritation.
- Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

Recommended Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat should be worn at all times.
 - Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, use a respirator with an appropriate organic vapor cartridge.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and open flames. Protect from light and moisture.

Spectroscopic Characterization

While publicly accessible spectra are limited, PubChem indicates the availability of 1D NMR (^{13}C) and IR spectral data.^[2] Researchers are encouraged to acquire their own analytical data for verification.

Conclusion

3-[(3-Chlorobenzyl)oxy]benzaldehyde is a chemical intermediate with significant potential, particularly in the realm of medicinal chemistry. Its synthesis via the Williamson ether reaction is straightforward, and its structural features suggest it may be a valuable probe for investigating biological targets such as ALDH1A3. As with any research chemical, a thorough understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization in the laboratory. This guide serves as a foundational resource to support further investigation and application of this promising molecule.

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